

Pomarose: A Technical Guide to a Unique Fruity-Rose Odorant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pomarose

Cat. No.: B12675126

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Abstract

Pomarose is a synthetic, high-impact odorant, patented by Givaudan, valued for its potent fruity-rose aroma with nuances of apple, plum, and raisin. Chemically classified as a double-unsaturated ketone, its official IUPAC name is (2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one. This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Pomarose**, tailored for a scientific audience. While **Pomarose** is primarily utilized in the fragrance industry, this paper aims to consolidate its known chemical data to support further research and potential applications.

Chemical Structure and Properties

The olfactory character of **Pomarose** is almost entirely attributed to the (2E,5Z)-stereoisomer. In the presence of trace amounts of acid, particularly when stored in glass containers, the (2E,5Z) and (2E,5E) isomers can equilibrate.

Table 1: Chemical and Physical Properties of **Pomarose**

Property	Value	Reference(s)
IUPAC Name	(2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one	[1]
CAS Number	357650-26-1	
Molecular Formula	C ₁₁ H ₁₈ O	[1]
Molecular Weight	166.26 g/mol	[1]
Appearance	Colorless to pale yellow liquid (estimated)	
Boiling Point	236.2 °C (at 760 mm Hg)	
Density	0.855 g/cm ³	
Vapor Pressure	0.048 mmHg at 25 °C (estimated)	
Flash Point	89.4 °C (193 °F) (estimated)	
Solubility	Soluble in alcohol; Insoluble in water	
Odor Threshold	0.5 ng/L in air	

Synthesis

The synthesis of **Pomarose** was a result of structural curiosity during the investigation of an unknown trace component with a damascone-like odor in a complex reaction mixture. The developed synthesis involves a two-step process.

Experimental Protocol: Synthesis of Pomarose

The synthesis of **Pomarose** proceeds via a Boron trifluoride-catalyzed addition followed by a Grignard reaction.

Step 1: Boron trifluoride-catalyzed addition of methyl isopropyl ketone to 1-ethoxyprop-1-yne.

- Reactants: Methyl isopropyl ketone, 1-ethoxyprop-1-yne

- Catalyst: Boron trifluoride (BF₃)
- Product: Ethyl 2,3,4-trimethylpent-2-enoate

Detailed experimental conditions, including solvent, temperature, and reaction time, are proprietary and not publicly available.

Step 2: Grignard reaction with propen-1-ylmagnesium bromide.

- Reactant: Ethyl 2,3,4-trimethylpent-2-enoate
- Reagent: Propen-1-ylmagnesium bromide
- Key Process: In situ enolization
- Final Product: (2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one (**Pomarose**)

Specifics of the Grignard reaction conditions and the work-up procedure to isolate the final product are not detailed in publicly accessible literature.

Synthesis Workflow

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References

- 1. US20180282662A1 - Process - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Pomarose: A Technical Guide to a Unique Fruity-Rose Odorant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12675126#pomarose-chemical-structure-and-properties]

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